

# Essential Safety and Disposal Procedures for BW373U86

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## Compound of Interest

Compound Name: BW373U86

Cat. No.: B1662293

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This document provides crucial safety and logistical guidance for the proper handling and disposal of **BW373U86**, a potent and selective non-peptide  $\delta$ -opioid receptor agonist intended for laboratory research use only. Adherence to these procedures is vital for ensuring personnel safety and regulatory compliance.

## Immediate Safety and Handling Precautions

As a biologically active opioid agonist, **BW373U86** should be handled with care. Researchers should always use appropriate personal protective equipment (PPE), including lab coats, safety glasses, and gloves. All handling should occur in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation. In case of accidental exposure, seek immediate medical attention.

## Disposal of BW373U86: A Step-by-Step Protocol

Due to its pharmacological activity, **BW373U86** must be disposed of as chemical waste through your institution's Environmental Health and Safety (EHS) program. Do not dispose of **BW373U86** down the drain or in regular trash.

Experimental Protocol for Disposal:

- **Consult Institutional Guidelines:** Before beginning any disposal process, review your organization's specific chemical waste management procedures. Contact your EHS department for guidance.

- **Segregate Waste:** Collect all materials contaminated with **BW373U86**, including unused compound, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (PPE), in a dedicated and clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled in accordance with your institution's EHS standards and local regulations. The label should clearly state "Hazardous Waste" and identify the contents, including "**BW373U86**".
- **Storage:** Store the sealed waste container in a designated, secure area, away from incompatible materials, until it is collected by your institution's waste management service.
- **Schedule Pickup:** Arrange for the collection of the hazardous waste container through your institution's established procedures.

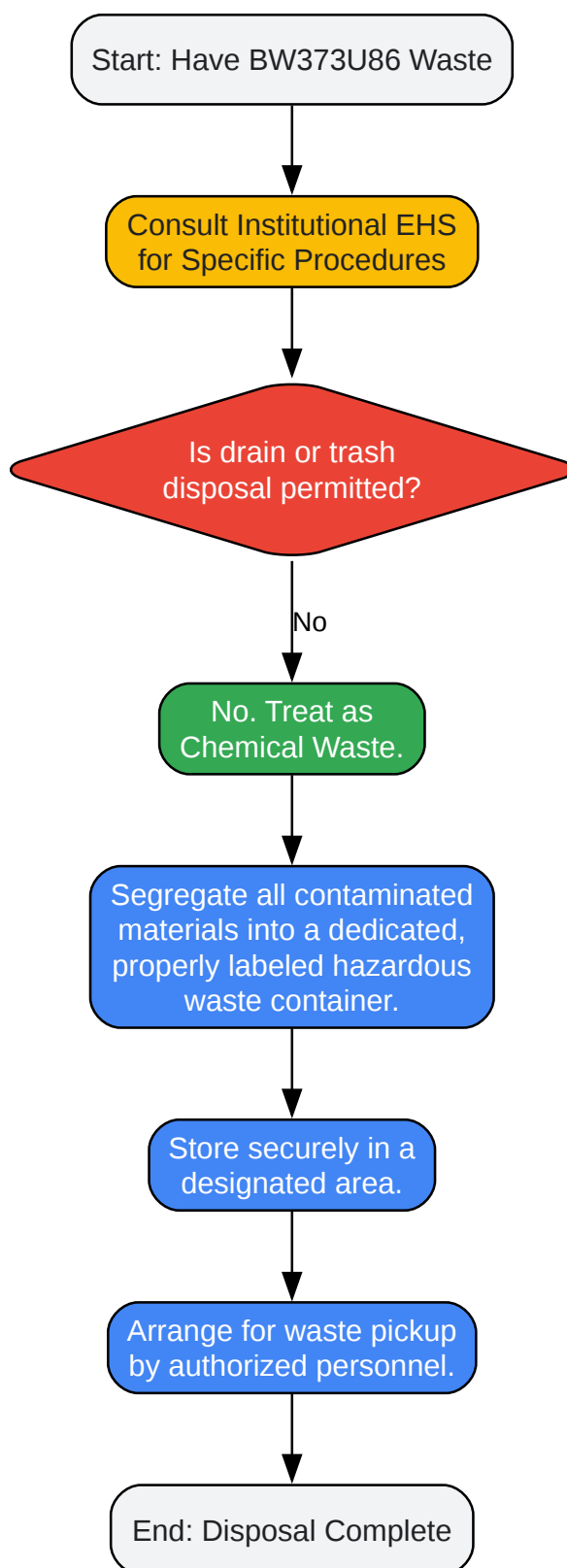
## Chemical and Physical Properties

The following table summarizes key quantitative data for **BW373U86**, which is essential for proper handling and waste profiling.

Property	Value
Molecular Weight	435.61 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Chemical Formula	C <sub>27</sub> H <sub>37</sub> N <sub>3</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	155836-50-3 <a href="#">[1]</a>
Purity	≥99%
Solubility	Soluble to 100 mM in 1eq. HCl
Storage	Store at +4°C

## Disposal Decision Workflow

The following diagram illustrates the mandatory decision-making process for the proper disposal of **BW373U86**. This workflow ensures that all safety and regulatory requirements are met.



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### **BW373U86** Disposal Workflow

This content is intended to provide essential safety and logistical information. It is not a substitute for the specific guidelines and regulations provided by your institution's Environmental Health and Safety department. Always prioritize your local procedures.

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## References

- 1. rndsystems.com [rndsystems.com]
- 2. medkoo.com [medkoo.com]
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